Application Notes and Protocols for 2-Methoxypyridine in Medicinal Chemistry

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Compound of Interest

Compound Name:	*5-(Dimethoxymethyl)-2-methoxypyridine*
CAS No.:	*95652-83-8*
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Introduction: The Strategic Importance of the 2-Methoxypyridine Scaffold

In the landscape of modern drug discovery, the pyridine ring is a ubiquitous and invaluable scaffold, present in numerous FDA-approved pharmaceuticals.[1] Among its many derivatives, 2-methoxypyridine has emerged as a particularly strategic building block.[2] Its utility transcends that of a simple synthetic intermediate; the specific placement of the methoxy group at the 2-position imparts a unique combination of electronic, steric, and metabolic properties that medicinal chemists can strategically exploit to optimize lead compounds.[3][4]

The electron-donating methoxy group modulates the reactivity of the pyridine ring and can be crucial for binding interactions with biological targets.[5] Furthermore, this substitution pattern significantly influences the molecule's overall physicochemical profile, including its basicity, metabolic stability, and conformational preferences, all of which are critical determinants of a drug candidate's ultimate success.[3][4][6] This guide provides an in-depth exploration of the applications of 2-methoxypyridine, detailing its role in key therapeutic areas and providing robust protocols for its synthetic manipulation and biological evaluation.

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Section 1: Physicochemical and Pharmacokinetic Influence

The decision to incorporate a 2-methoxypyridine moiety is often a deliberate strategy to fine-tune a molecule's properties for enhanced therapeutic effect.

Modulation of Basicity and its Implications

A key feature of the 2-methoxypyridine scaffold is the reduced basicity of the pyridine nitrogen compared to an unsubstituted pyridine. The pKa of the 2-methoxypyridinium ion is approximately 3.06, significantly lower than the 5.23 for the pyridinium ion.[4] This mitigated basicity can be attributed to the inductive electron-withdrawing effect of the adjacent oxygen atom.[4]

This has two profound consequences in drug design:

- Synthetic Tractability: In multi-step syntheses, a less basic nitrogen is less likely to interfere with metal-catalyzed reactions or react with electrophilic reagents, often simplifying protection-deprotection schemes.[4]
- Pharmacokinetic Profile: For orally administered drugs, excessively high basicity can lead to poor absorption and high clearance. By lowering the pKa, the 2-methoxypyridine group can help to achieve a more favorable ADME (Absorption, Distribution, Metabolism, and Excretion) profile.

Role as a Bioisostere

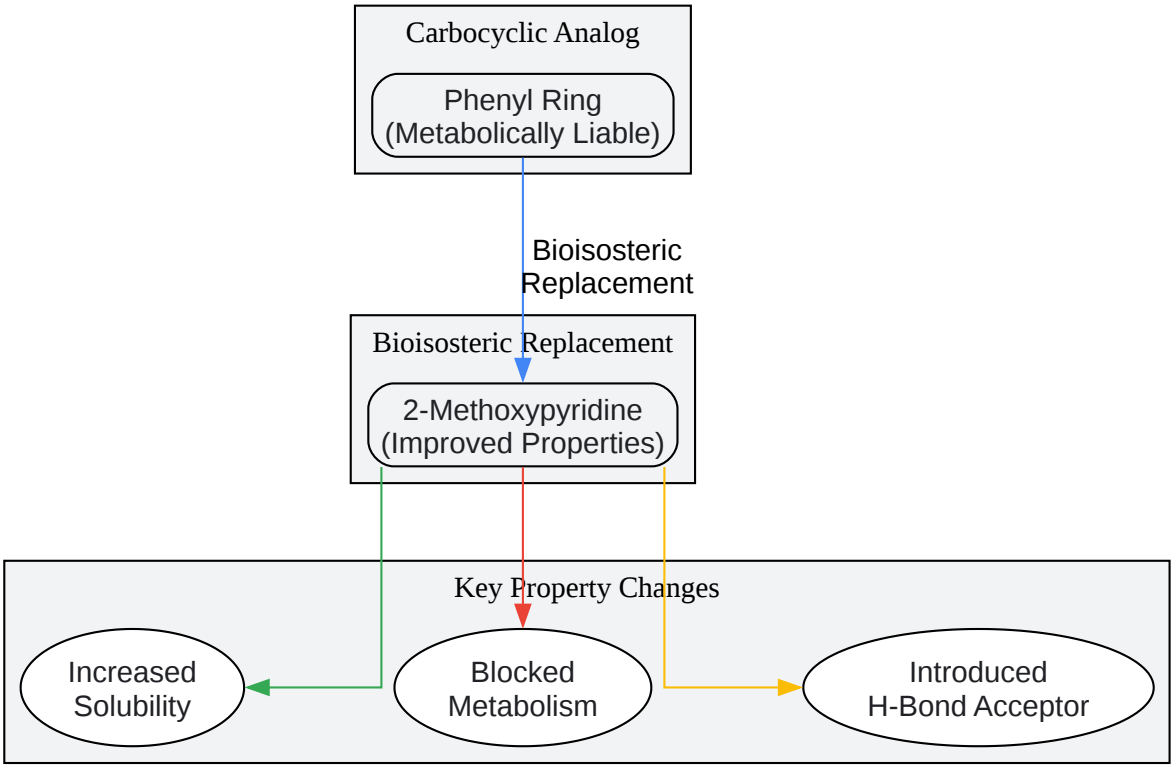
Bioisosterism, the strategy of replacing one functional group with another that retains similar biological activity, is a cornerstone of medicinal chemistry.[7][8] The 2-methoxypyridine ring is frequently employed as a non-classical bioisostere for other aromatic systems, such as phenyl or other heterocyclic rings.

The rationale for this replacement is multifaceted:

- Improved Solubility: The nitrogen atom can act as a hydrogen bond acceptor, often improving the aqueous solubility of the compound compared to a more lipophilic carbocyclic analogue.

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- Metabolic Stability: The pyridine ring can alter the metabolic profile of a drug, potentially blocking a site of metabolism that would otherwise be susceptible to oxidation on a phenyl ring.[3]
- Vectorial Interactions: The lone pair of the pyridine nitrogen provides a specific vector for hydrogen bonding that can be exploited for enhanced target affinity and selectivity.



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Bioisosteric replacement of a phenyl ring.

Section 2: Prominent Roles in Therapeutic Areas

The 2-methoxypyridine scaffold is a validated component in a diverse range of therapeutic agents, from blockbuster drugs for acid reflux to cutting-edge cancer therapies.

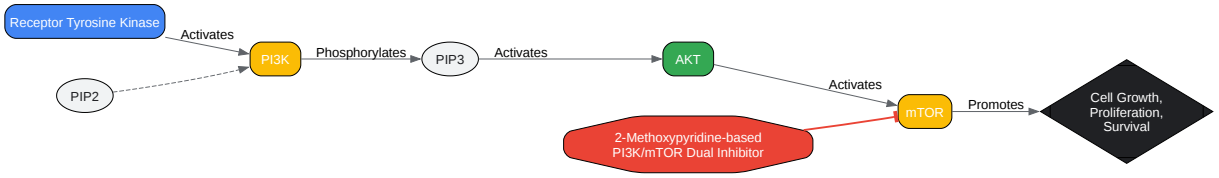
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Proton Pump Inhibitors (PPIs)

The pharmacophore for the most widely used PPIs, such as omeprazole and lansoprazole, is 2-pyridylmethylsulfinylbenzimidazole.[9] These drugs are pro-drugs that require activation in the acidic environment of the stomach's parietal cells.[9] The substituents on the 2-methoxypyridine ring are critical for this activation pathway. The pKa of the pyridine nitrogen directly influences the rate of the first protonation step, which initiates the cascade that forms the active sulfenamide intermediate.[9] This intermediate then irreversibly inhibits the H+/K+ ATPase (the proton pump) by forming a disulfide bond.[10][11]

Kinase Inhibitors

The 2-aminopyridine moiety is a well-established "hinge-binding" motif in many kinase inhibitors.[12] The 2-methoxypyridine scaffold serves as a versatile starting point for developing such inhibitors. A notable example is in the development of dual inhibitors for Phosphatidylinositol 3-kinase (PI3K) and the mammalian target of rapamycin (mTOR), two key nodes in a signaling pathway frequently dysregulated in cancer.[5][13] In a series of novel sulfonamide methoxypyridine derivatives, this core was essential for achieving potent enzymatic and antiproliferative activities.[13][14] The design strategy often involves attaching the 2-methoxypyridine core to other fragments that occupy different pockets of the kinase active site.[14][15]



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Inhibition of the PI3K/mTOR pathway.

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Antituberculosis Agents

In the fight against tuberculosis, novel agents are urgently needed. Researchers have identified a series of riminophenazine derivatives that incorporate a 2-methoxypyridylamino substituent.[16] These compounds displayed potent activity against Mycobacterium tuberculosis, and the inclusion of the 2-methoxypyridine moiety contributed to a more favorable pharmacokinetic profile compared to the parent drug, clofazimine.[16]

Section 3: Application Notes & Protocols

The true value of a chemical scaffold is realized through its practical application. The following protocols provide detailed methodologies for the synthesis and biological evaluation of 2-methoxypyridine-containing compounds.

Protocol 1: Synthesis of a Key Intermediate via Suzuki Coupling

Objective: To synthesize 2-methoxy-5-(pyridin-2-yl)pyridine, a key intermediate for several active pharmaceutical ingredients, using a palladium-catalyzed Suzuki coupling reaction.[17]

Rationale: The Suzuki coupling is a robust and versatile method for forming carbon-carbon bonds.[18] This protocol couples a boronic acid pinacol ester (formed in situ from 5-bromo-2-methoxypyridine) with a halopyridine. Using a single catalyst system for both the borylation and the coupling step in a one-pot procedure enhances efficiency and reduces waste.[17]

Materials:

- 5-bromo-2-methoxypyridine
- Bis(pinacolato)diboron (B2pin2)
- 2-chloropyridine
- [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) (Pd(dppf)Cl2)
- Potassium carbonate (K2CO3)
- 1,4-Dioxane (anhydrous)

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- Toluene (anhydrous)
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate (Na2SO4)
- Silica gel for column chromatography

Procedure:

- Reaction Setup: To a dry, argon-flushed round-bottom flask, add 5-bromo-2-methoxypyridine (1.0 eq), bis(pinacolato)diboron (1.1 eq), potassium carbonate (3.0 eq), and Pd(dppf)Cl2 (0.03 eq).
- Solvent Addition: Add anhydrous 1,4-dioxane and toluene (e.g., in a 1:1 ratio).
- Borylation: Stir the mixture at 80-90 °C for 1-2 hours. The progress can be monitored by TLC or LC-MS to confirm the consumption of the starting bromide.
- Coupling Partner Addition: After cooling the reaction mixture slightly, add 2-chloropyridine (1.2 eq).
- Suzuki Coupling: Re-heat the mixture to 80-90 °C and stir overnight (12-16 hours). Monitor the reaction for the formation of the product.
- Work-up: Cool the reaction to room temperature. Dilute with ethyl acetate and water. Separate the organic layer. Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude residue by flash column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield the pure 2-methoxy-5-(pyridin-2-yl)pyridine.

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- Characterization: Confirm the structure and purity of the final product using ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

Protocol 2: In Vitro Cytotoxicity Evaluation (MTT Assay)

Objective: To determine the half-maximal inhibitory concentration (IC50) of novel 2-methoxypyridine analogs against human cancer cell lines, assessing their potential as anticancer agents.[19]

Rationale: The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity.[19] NAD(P)H-dependent cellular oxidoreductase enzymes in viable cells reduce the yellow MTT to purple formazan crystals. The amount of formazan produced is proportional to the number of living cells, allowing for a quantitative assessment of a compound's cytotoxic or antiproliferative effects.

Materials:

- Human cancer cell lines (e.g., HCT-116 colorectal carcinoma, MCF-7 breast cancer).[19]
- Complete growth medium (e.g., DMEM with 10% FBS and 1% penicillin-streptomycin).
- Test compounds (2-methoxypyridine analogs) dissolved in DMSO.
- MTT solution (5 mg/mL in PBS).
- DMSO (cell culture grade).
- 96-well microplates.
- Multi-channel pipette.
- Microplate reader (570 nm).

Procedure:

- Cell Seeding: Seed cancer cells into 96-well plates at a predetermined density (e.g., 5×10^3 cells/well) in 100 µL of complete medium. Incubate for 24 hours at 37 °C and 5% CO_2 to allow for cell attachment.

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- Compound Treatment: Prepare serial dilutions of the test compounds in culture medium from a DMSO stock. The final DMSO concentration in the wells should be kept constant and non-toxic (e.g., <0.5%).
- Replace the medium in the wells with 100 µL of medium containing the various concentrations of the test compounds. Include "vehicle control" wells (medium with DMSO only) and "blank" wells (medium only).
- Incubate the plates for 48-72 hours at 37 °C and 5% CO_2.
- MTT Addition: Add 20 µL of MTT solution to each well and incubate for another 4 hours.
- Formazan Solubilization: Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the purple formazan crystals. Gently shake the plate for 10 minutes to ensure complete dissolution.
- Data Acquisition: Measure the absorbance of each well at 570 nm using a microplate reader.
- Data Analysis:
  - Subtract the average absorbance of the blank wells from all other readings.
  - Calculate the percentage of cell viability for each concentration relative to the vehicle control: (Abs_treated / Abs_control) * 100.
  - Plot the percentage of viability against the logarithm of the compound concentration.
  - Determine the IC50 value using non-linear regression analysis (e.g., log(inhibitor) vs. response -- variable slope in GraphPad Prism).

Section 4: Data Summary

Quantitative data is essential for comparing compounds and understanding structure-activity relationships (SAR).

Table 1: Representative Drugs and Clinical Candidates Featuring the 2-Methoxypyridine Scaffold

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Compound Name	Therapeutic Class	Target(s)	Status/Indication
Omeprazole	Proton Pump Inhibitor	H+/K+ ATPase	Approved for GERD, peptic ulcers[9][11]
Esomeprazole	Proton Pump Inhibitor	H+/K+ ATPase	Approved for GERD, peptic ulcers[9]
Tenatoprazole	Proton Pump Inhibitor	H+/K+ ATPase	Investigational for acid-related disorders[20]
Compound 22c	PI3K/mTOR Inhibitor	PI3Kα, mTOR	Preclinical, potent anticancer activity[13][14]
TBI-1004	Antituberculosis Agent	Not specified	Preclinical, active against M. tuberculosis[16]

Table 2: Example Structure-Activity Relationship (SAR) Data for Anticancer 2-Methoxypyridine Analogs

This table is modeled after data for 4-Aryl-2-methoxypyridine-3-carbonitrile analogs.[19]

Compound ID	4-Aryl Substitution	IC50 (μM) HCT-116	IC50 (μM) MCF-7
7a	4-Fluorophenyl	1.5	2.1
7b	4-Chlorophenyl	0.9	1.3
7c	4-Bromophenyl	0.7	1.0
7d	4-Methoxyphenyl	3.2	4.5
7e	Phenyl	5.8	7.2

Data is illustrative based on trends reported in the literature, showing that electron-withdrawing halogen substituents at the para-position of the 4-aryl ring enhance cytotoxic activity compared to unsubstituted or electron-donating groups.[19]

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Conclusion

2-Methoxypyridine is far more than a simple heterocyclic building block; it is a privileged scaffold in medicinal chemistry. Its capacity to modulate basicity, serve as a versatile bioisostere, and anchor pharmacophores in key drug classes like PPIs and kinase inhibitors underscores its strategic value.[4][9][13] The synthetic accessibility of its derivatives, particularly through powerful cross-coupling methodologies, ensures its continued prominence in drug discovery pipelines.[5][18] The protocols and data presented here provide a framework for researchers to effectively harness the unique properties of 2-methoxypyridine in the rational design and development of next-generation therapeutics.

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